

Technical Guide: B07 Hydrochloride as a Tool Compound for CCR5 Research

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Compound of Interest

Compound Name: B07 hydrochloride

CAS No.: 1260629-43-3

Cat. No.: B605901

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Executive Summary & Compound Identity

B07 hydrochloride (B-07 HCl) is a potent, non-peptide, small-molecule antagonist of the C-C chemokine receptor type 5 (CCR5).^[1] It is primarily utilized in virology and immunology research as a chemical probe to inhibit HIV-1 entry into host cells (specifically R5-tropic strains).^[1] Unlike broad-spectrum antivirals, B07 serves as a precision tool for dissecting the molecular mechanics of gp120-CCR5 interaction and chemokine signaling pathways.^[1]

Chemical Identity & Physical Properties

Property	Specification
Chemical Name	1-acetyl-N-(3-chloro-4-methylphenyl)-N-[3-[4-[(4-fluorophenyl)methyl]-1-piperazinyl]propyl]-4-piperidinecarboxamide hydrochloride
CAS Number	1260629-43-3
Molecular Formula	C ₂₉ H ₃₈ ClFN ₄ O ₂ [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] · HCl
Molecular Weight	565.55 g/mol (Salt); 529.09 g/mol (Free Base)
Target	CCR5 (Antagonist)
Solubility	DMSO (≥ 10 mg/mL); Ethanol (Low/Insoluble); Water (Insoluble)
Storage	Powder: -20°C (3 years); In DMSO: -80°C (6 months)

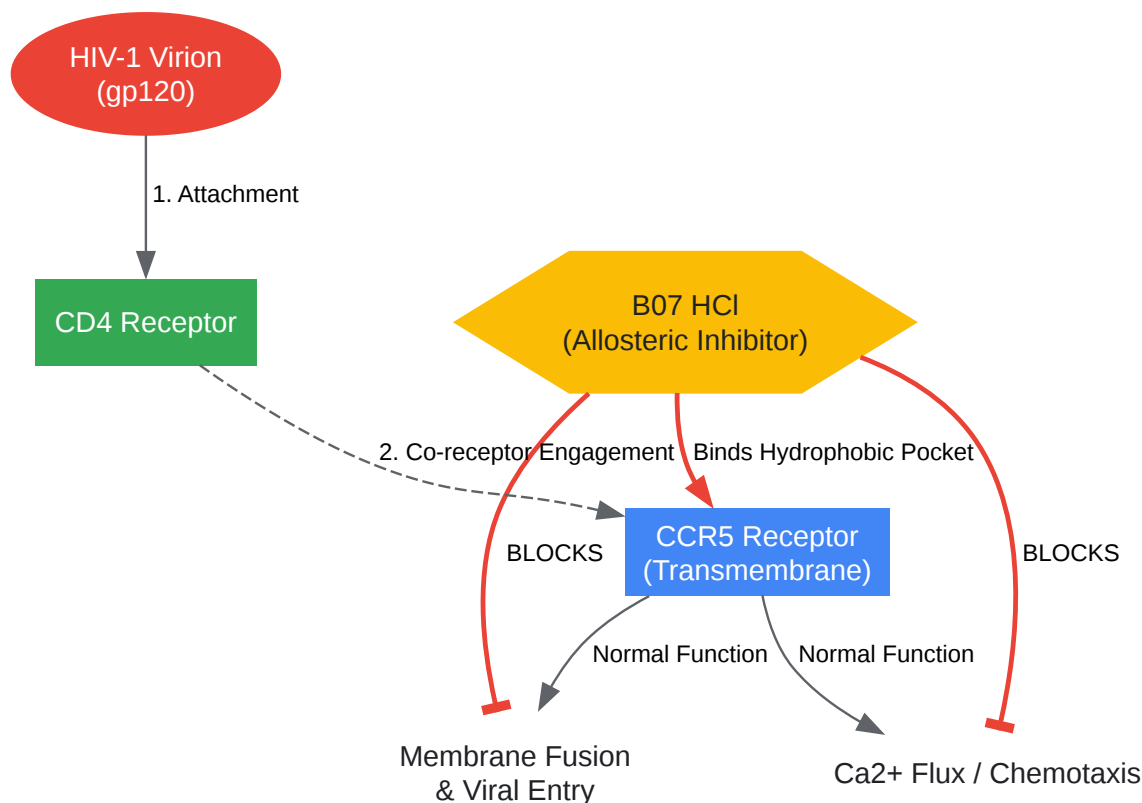
Mechanism of Action (MOA)

B07 hydrochloride functions as an allosteric antagonist.[\[1\]](#)[\[11\]](#) It binds to a hydrophobic pocket within the transmembrane helices of the CCR5 receptor, distinct from the orthosteric site where chemokines (CCL3, CCL4, CCL5) or the HIV-1 envelope glycoprotein (gp120) bind.[\[11\]](#)

Mechanistic Cascade:

- Binding: B07 occupies the transmembrane cavity of CCR5.[\[1\]](#)
- Conformational Lock: This binding stabilizes the receptor in a conformation that is unrecognized by the V3 loop of HIV-1 gp120.
- Entry Blockade: The fusion of the viral envelope with the host cell membrane is prevented, effectively neutralizing viral entry.[\[12\]](#)
- Signal Inhibition: It also blocks calcium mobilization induced by native ligands (RANTES/CCL5, MIP-1α/CCL3).[\[1\]](#)

Diagram 1: CCR5 Antagonism & HIV-1 Entry Blockade



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Caption: B07 HCl binds allosterically to CCR5, preventing gp120 recognition and downstream signaling.[1]

Application Notes & Experimental Design

Specificity & Tropism

B07 is highly selective for CCR5 (R5-tropic) HIV-1 strains.[1] It displays negligible activity against CXCR4 (X4-tropic) strains.[1]

- Critical Control: When characterizing B07, always include a CXCR4 antagonist (e.g., AMD3100) as a negative control to verify that the observed inhibition is CCR5-mediated.[1]

Handling & Reconstitution[1]

- Solvent: Reconstitute in high-grade DMSO. Avoid aqueous buffers for the stock solution due to precipitation risks.
- Stock Concentration: Prepare a 10 mM stock solution. Aliquot into single-use vials to avoid freeze-thaw cycles, which degrade the compound.^[1]
- Working Solutions: Dilute the DMSO stock into the culture medium immediately prior to use. Keep the final DMSO concentration <0.1% to prevent cytotoxicity.

Detailed Protocols

Protocol A: HIV-1 Pseudovirus Entry Assay (TZM-bl Cells)

This is the gold-standard assay for validating B07 potency (IC₅₀).^[1] TZM-bl cells are HeLa-derived cells expressing CD4, CCR5, and CXCR4, containing a Tat-regulated Luciferase reporter.^[1]

Materials:

- TZM-bl cells (NIH AIDS Reagent Program).^[1]
- HIV-1 Pseudovirus (R5-tropic, e.g., JR-FL or BaL).^[1]
- **B07 Hydrochloride** (10 mM stock).^[1]
- Luciferase Assay System (e.g., Bright-Glo).^[1]
- 96-well flat-bottom tissue culture plates (white or black walled).^[1]

Step-by-Step Methodology:

- Cell Seeding:
 - Trypsinize TZM-bl cells and resuspend in DMEM + 10% FBS.^[1]
 - Plate 10,000 cells/well in a 96-well plate (100 µL volume).

- Incubate overnight at 37°C, 5% CO₂ to allow adherence.
- Compound Preparation:
 - Prepare a 3-fold serial dilution of B07 in culture medium.[\[1\]](#)
 - Range: Start at 10 µM down to 0.1 nM.
 - Include a "Virus Only" control (0% inhibition) and "Cell Only" control (Background).[\[1\]](#)
- Pre-Incubation (Crucial Step):
 - Remove media from the cells.[\[1\]](#)
 - Add 50 µL of diluted B07 to respective wells.
 - Incubate for 1 hour at 37°C. This allows B07 to equilibrate with the CCR5 receptors before the virus is introduced.
- Infection:
 - Add 50 µL of R5-tropic Pseudovirus (adjusted to yield ~50,000 RLUs) to the wells containing the drug.
 - Final volume: 100 µL.
- Incubation:
 - Incubate for 48 hours at 37°C.
- Readout:
 - Remove 50 µL of supernatant (optional, depending on kit).[\[1\]](#)
 - Add 50-100 µL of Luciferase Reagent.[\[1\]](#)
 - Incubate for 2 minutes at room temperature.
 - Measure luminescence using a plate reader.[\[1\]](#)

- Analysis:
 - Normalize data: % Inhibition = $\frac{100 - \text{OD}_{\text{sample}}}{\text{OD}_{\text{control}}}$ [1]
 - Calculate IC50 using non-linear regression (4-parameter logistic fit).

Diagram 2: Pseudovirus Entry Assay Workflow



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Caption: Workflow for TZM-bl HIV-1 entry inhibition assay using **B07 hydrochloride**.

Protocol B: Calcium Flux Assay (Functional Antagonism)

To verify that B07 inhibits G-protein signaling downstream of CCR5. [1]

Methodology:

- Loading: Load CCR5-expressing cells (e.g., CHO-CCR5 or PBMCs) with a calcium-sensitive dye (e.g., Fluo-4 AM) for 30-60 mins. [1]
- Baseline: Measure baseline fluorescence on a kinetic plate reader (e.g., FLIPR). [1]
- Antagonist Addition: Inject **B07 hydrochloride** (various concentrations) and monitor for 5-10 minutes. Note: B07 alone should not induce flux.
- Agonist Challenge: Inject a standard CCR5 agonist (e.g., RANTES/CCL5 at EC80 concentration). [1]
- Observation: A potent antagonist will suppress the sharp peak in fluorescence typically caused by RANTES. [1]

Troubleshooting & Expert Tips

Issue	Probable Cause	Corrective Action
Precipitation in Media	High concentration or cold media	Dilute DMSO stock into pre-warmed (37°C) media while vortexing. ^[1] Do not exceed 100 µM in aqueous buffer. ^[1]
High Background Signal	Constitutive receptor activity or cell stress	Ensure TZM-bl cells are not over-confluent (>90%) before seeding. ^[1] Use phenol-red free media for luminescence reading. ^[1]
No Inhibition Observed	Wrong viral tropism	Verify the virus is R5-tropic (CCR5 dependent). ^[1] B07 will not inhibit X4 (CXCR4) or dual-tropic viruses effectively. ^[1]
Cytotoxicity	DMSO toxicity	Run a parallel MTT or CellTiter-Glo assay to ensure reduction in signal is due to viral entry block, not cell death. ^[1]

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